

# Commercial Suppliers and Technical Guide for 14:1 Cholesteryl Ester-d7

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## Compound of Interest

Compound Name: *14:1 cholesteryl ester-d7*

Cat. No.: *B12395713*

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For researchers, scientists, and drug development professionals utilizing lipidomics and metabolic studies, **14:1 Cholesteryl Ester-d7** (also known as cholesteryl myristoleate-d7) serves as a critical internal standard for mass spectrometry-based quantification of cholesteryl esters. This in-depth technical guide provides a comprehensive overview of its commercial suppliers, key technical specifications, a detailed experimental protocol for its use, and insights into the biological pathways of cholesteryl esters.

## Commercial Availability

Several reputable suppliers offer **14:1 Cholesteryl Ester-d7**, ensuring its accessibility for research purposes. The primary suppliers and their respective product details are summarized below.

Supplier	Product Name	Catalog Number	Purity	Formulation	Storage
Avanti Polar Lipids	14:1 Cholesteryl-d7 Ester  (Distributed by Sigma-Aldrich/MilliporeSigma outside the US)	700220	>99%	Solution	-20°C
MedChemExpress	14:1 cholesteryl ester-d7	HY-146774S	Not specified	Not specified	Room temperature in continental US; may vary elsewhere
Clinisciences	14:1 cholesteryl ester-d7	HY-146774S-5mg	Not specified	Not specified	Not specified

## Technical Specifications

The deuterated standard, **14:1 Cholesteryl Ester-d7**, is a stable isotope-labeled version of the endogenous cholesteryl myristoleate. Its physical and chemical properties are crucial for its application in quantitative lipid analysis.

Property	Value
Chemical Name	Cholesteryl-d7 myristoleate
Synonyms	14:1 Cholesteryl-d7 Ester
CAS Number	2342574-68-7 <a href="#">[1]</a>
Molecular Formula	C <sub>41</sub> H <sub>63</sub> D <sub>7</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	602.04 g/mol <a href="#">[1]</a>
Purity	>99% (as specified by Avanti Polar Lipids) <a href="#">[2]</a>
Storage Temperature	-20°C <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocol: Quantification of Cholesteryl Esters using LC-MS/MS

This protocol outlines a general method for the quantification of cholesteryl esters in biological samples, such as plasma, cells, or tissues, using **14:1 Cholesteryl Ester-d7** as an internal standard. This method is adapted from established lipidomics workflows.[\[3\]](#)

### Sample Preparation and Lipid Extraction

- Homogenization: Homogenize tissue samples in an appropriate buffer. For cell pellets, resuspend in a suitable buffer.
- Spiking of Internal Standard: Add a known amount of **14:1 Cholesteryl Ester-d7** (e.g., 1 nmol) to each sample.
- Lipid Extraction (Folch Method):
  - Add 20 volumes of a chloroform:methanol (2:1, v/v) mixture to the sample.
  - Vortex thoroughly for 15 minutes.
  - Centrifuge at 2,000 x g for 10 minutes to separate the phases.
  - Collect the lower organic phase containing the lipids.

- Dry the lipid extract under a stream of nitrogen.
- Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis (e.g., methanol:isopropanol 1:1, v/v).

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

- LC System: A reverse-phase liquid chromatography system.
- Column: A C18 column suitable for lipid analysis.
- Mobile Phase A: Acetonitrile:water (60:40) with 10 mM ammonium formate.
- Mobile Phase B: Isopropanol:acetonitrile (90:10) with 10 mM ammonium formate.
- Gradient: A suitable gradient to separate the cholesteryl esters. For example, start with 30% B, increase to 100% B over 20 minutes, hold for 5 minutes, and then return to initial conditions.
- Mass Spectrometer: A triple quadrupole or high-resolution mass spectrometer capable of performing MS/MS.
- Ionization Mode: Positive electrospray ionization (ESI+).
- MS/MS Transitions:
  - Monitor the transition of the precursor ion ( $M+NH_4$ )<sup>+</sup> of endogenous cholesteryl esters to the product ion corresponding to the loss of the fatty acyl chain and ammonia (m/z 369.3).
  - For the internal standard, **14:1 Cholesteryl Ester-d7**, monitor the transition of its corresponding precursor ion to the deuterated cholesterol fragment (m/z 376.4).

## Data Analysis and Quantification

- Integrate the peak areas of the endogenous cholesteryl esters and the **14:1 Cholesteryl Ester-d7** internal standard.

- Calculate the response ratio of the analyte to the internal standard.
- Quantify the amount of each endogenous cholesteryl ester using a calibration curve generated with known amounts of non-deuterated cholesteryl ester standards.

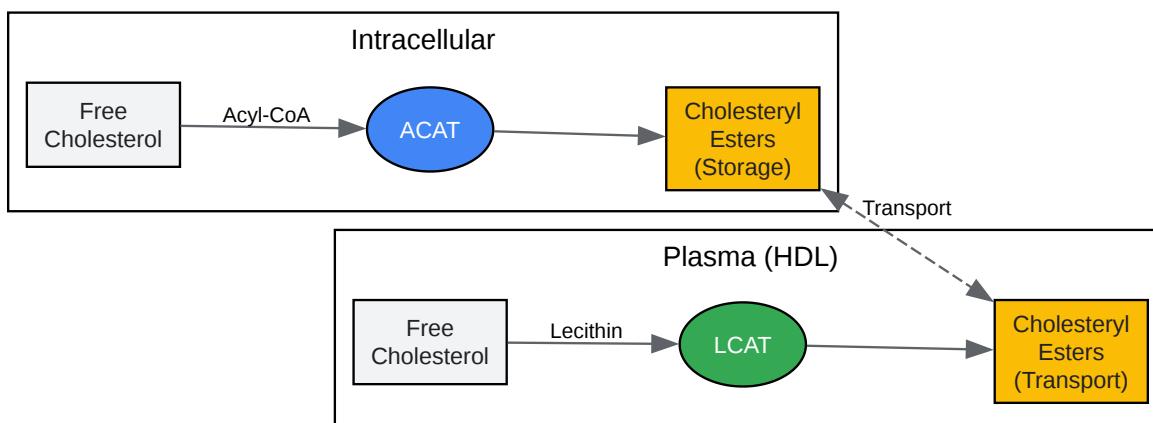
## Biological Significance and Signaling Pathways

Cholesteryl esters are neutral lipids that play a central role in the transport and storage of cholesterol. They are formed through the esterification of cholesterol with a fatty acid, a reaction catalyzed by two key enzymes: Acyl-CoA:cholesterol acyltransferase (ACAT) in cells and Lecithin-cholesterol acyltransferase (LCAT) in plasma.

The fatty acid component of cholesteryl esters can vary, and the specific composition can have biological implications. Cholesteryl myristoleate (14:1) has been identified in various biological matrices and its levels can be altered in certain disease states, such as inflammatory bowel disease.<sup>[4]</sup>

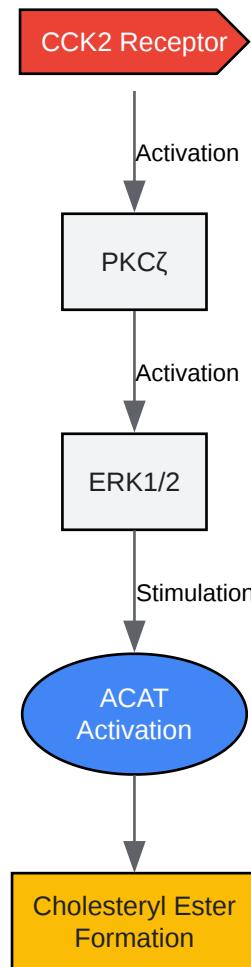
A signaling pathway involving the cholecystokinin 2 receptor (CCK2R), a G protein-coupled receptor, has been shown to lead to the formation of cholesteryl esters. This pathway is dependent on the activation of protein kinase C zeta (PKC $\zeta$ ) and extracellular signal-regulated kinases 1/2 (ERK1/2), which in turn stimulates ACAT activity.<sup>[5]</sup> This highlights a novel mechanism by which a cell surface receptor can influence intracellular cholesterol metabolism.

Below are diagrams illustrating the general metabolism of cholesteryl esters and the CCK2R signaling pathway leading to their formation.



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### General Metabolism of Cholesteryl Esters

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### CCK2R Signaling to Cholesteryl Ester Formation

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## References

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